

LB42708 dose frequency optimization in vivo

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Compound Focus: LB42708

Cat. No.: S547985

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LB42708 In Vivo Application Guide

Here is a summary of the key *in vivo* data and methodologies for **LB42708**, structured for experimental use.

Table 1: Documented In Vivo Dosing Regimens for LB42708

The following table consolidates the dosing parameters from published animal studies [1] [2].

Research Model / Objective	Dosage	Frequency & Duration	Administration Route
Collagen-Induced Arthritis (CIA) model [1]	10 mg/kg	Daily	Intraperitoneal (i.p.)
General anti-inflammatory effects [1]	12.5 mg/kg	Single dose	Intraperitoneal (i.p.)
Anti-tumor & anti-angiogenesis models [1] [2]	20 mg/kg / day	Daily	Intraperitoneal (i.p.)

Table 2: In Vivo Formulation Preparation

This table outlines the method for preparing a suspension suitable for animal administration, as provided by the supplier [1].

Formulation Type	Recommended Solvent	Target Concentration	Preparation Instructions
Homogeneous Suspension	CMC-Na (Sodium Carboxymethyl Cellulose)	≥ 5 mg/mL	Add LB42708 powder to the CMC-Na solution and mix thoroughly until a uniform suspension is achieved.

Detailed Experimental Protocols

1. Protocol: Anti-Tumor Efficacy in Xenograft Models This protocol is derived from studies investigating the inhibition of tumor growth and angiogenesis [1] [2].

- **Test System:** Mice with xenograft tumors (e.g., from Ras-mutated HCT116 cells or wild-type Caco-2 cells).
- **Dosing Regimen:**
 - **Dose:** 20 mg/kg of **LB42708** [2].
 - **Route:** Intraperitoneal (i.p.) injection [1] [2].
 - **Frequency:** Administered daily [1] [2].
 - **Control:** Include a control group administered with the vehicle (e.g., CMC-Na solution) only.
- **Endpoint Measurements:**
 - **Tumor Growth:** Regularly measure tumor volume using calipers.
 - **Tumor Angiogenesis:** Upon sacrifice, analyze tumors for blood vessel density using immunohistochemical staining for endothelial markers (e.g., CD31) [2].
 - **Mechanistic Analysis:** Perform Western Blot analysis on tumor lysates to assess the inhibition of key signaling pathways (Ras-dependent MAPK and PI3K/Akt) [2].

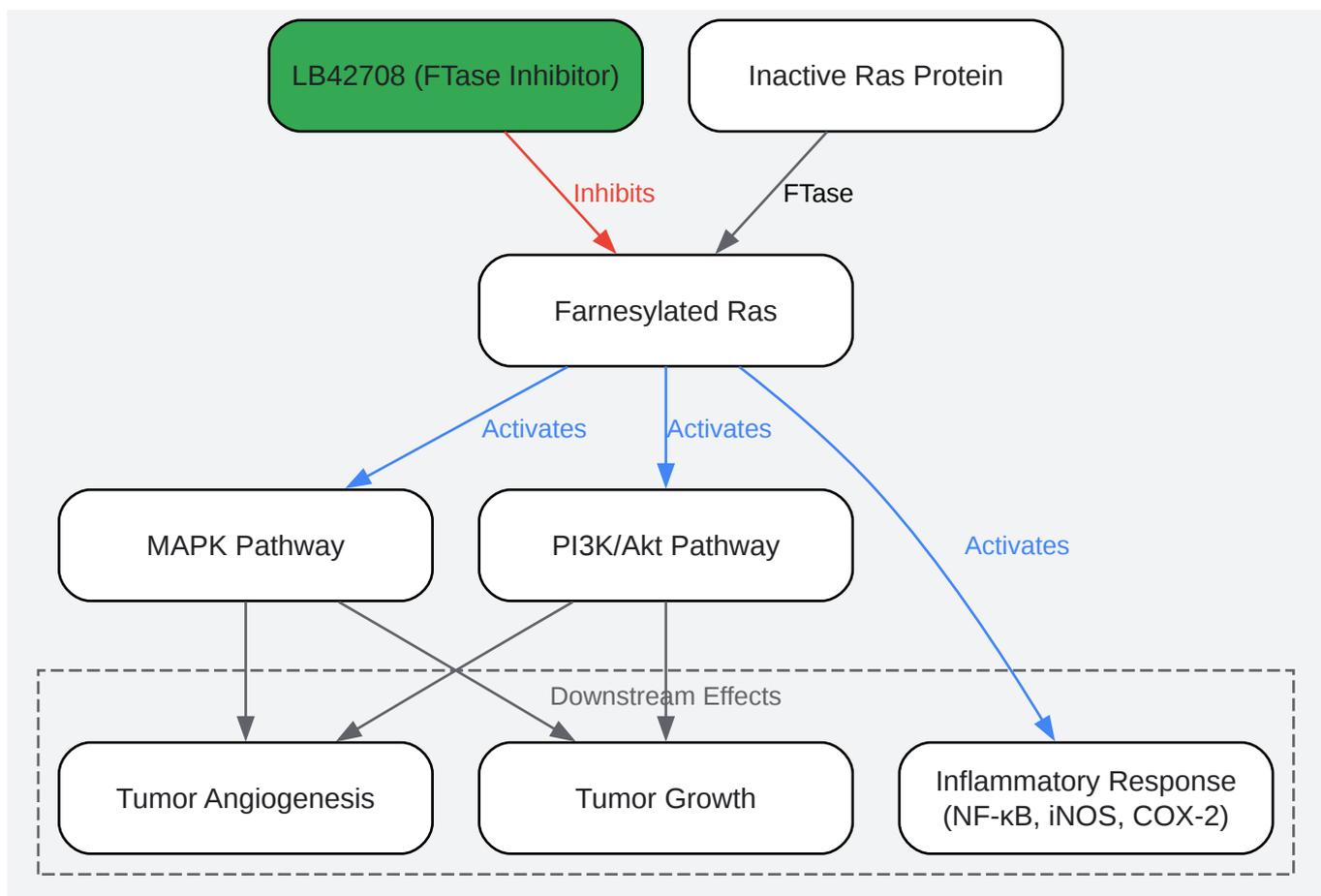
2. Protocol: Anti-Inflammatory Efficacy in a Collagen-Induced Arthritis (CIA) Model This protocol is based on research demonstrating the prevention of arthritis development [1].

- **Test System:** Mice with collagen-induced arthritis.
- **Dosing Regimen:**
 - **Dose:** 10 mg/kg of **LB42708** [1].
 - **Route:** Intraperitoneal (i.p.) injection [1].
 - **Frequency:** Administered daily [1].
- **Endpoint Measurements:**
 - **Clinical Scoring:** Monitor and score paw swelling and arthritis severity.

- **Cytokine Production:** Measure levels of inflammatory mediators (NO, PGE2, TNF- α , IL-1 β) in serum or joint homogenates using assays like ELISA [1].

Mechanism of Action & Signaling Pathway

LB42708 is an orally active Farnesyltransferase (FTase) inhibitor. It works by inhibiting the post-translational farnesylation of Ras proteins, a critical step for their membrane localization and activation. This inhibition blocks downstream oncogenic and inflammatory signaling pathways [1] [2]. The following diagram illustrates the key molecular mechanism and the pathways affected.



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Diagram Title: **LB42708** Inhibition of Ras-Dependent Signaling Pathways

Frequently Asked Questions (FAQs)

Q1: What is the solubility of LB42708 for *in vitro* studies? **A1:** For *in vitro* work, **LB42708** is soluble at 100 mg/mL (180.03 mM) in fresh, moisture-free DMSO, and at 86 mg/mL in ethanol. It is insoluble in water [1].

Q2: Does LB42708 only work on tumors with Ras mutations? **A2:** No. Studies have shown that **LB42708** can suppress tumor growth and angiogenesis in xenograft models of both **Ras-mutated cells (e.g., HCT116)** and **Ras wild-type cells (e.g., Caco-2)**, indicating a broader potential application [2].

Q3: What is the evidence that LB42708 is orally active? **A3:** The compound is described as "orally active" by the supplier [1]. However, the specific *in vivo* studies cited in the available literature all use intraperitoneal (i.p.) administration [1] [2]. You may need to consult the primary literature referenced by the supplier (e.g., PMID 15240720) for detailed data on oral administration.

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References

1. | 99%(HPLC) | Selleck | FTase inhibitor LB 42708 [selleckchem.com]
2. The farnesyltransferase inhibitor LB42708 suppresses ... [pubmed.ncbi.nlm.nih.gov]

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